

Technical Support Center: BI-853520 Stability and Storage

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Compound of Interest

Compound Name: BI-853520

Cat. No.: B1574572

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **BI-853520**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **BI-853520**?

A1: The solid form of **BI-853520** should be stored at -20°C for long-term stability, with some suppliers indicating storage for up to 3 years at this temperature.^{[1][2]} It is crucial to keep the product in a sealed container and protected from moisture and light.^{[3][4]}

Q2: What are the recommended storage conditions for **BI-853520** stock solutions?

A2: Stock solutions of **BI-853520** should be stored at -80°C.^{[1][4]} Under these conditions, the solution is stable for at least one year.^[1] Some suppliers also indicate stability for up to 6 months at -80°C or for 1 month at -20°C.^[4] To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.^[1]

Q3: How should I handle **BI-853520** during experimental use?

A3: **BI-853520** should be protected from moisture and light.[3][4] When preparing solutions, it is advisable to use fresh, anhydrous solvents, as moisture-absorbing DMSO can reduce solubility.[1] For in vivo experiments, it is recommended to prepare the working solution freshly on the same day of use.[4]

Q4: In what solvents can I dissolve **BI-853520**?

A4: **BI-853520** is soluble in DMSO.[1][2] One supplier indicates a solubility of up to 100 mg/mL in fresh DMSO, while another suggests 71.4 mg/mL with sonication recommended to aid dissolution.[1][2]

Troubleshooting Guide

Issue: I am observing precipitation in my **BI-853520** stock solution after thawing.

- Possible Cause: The compound may have come out of solution due to the freeze-thaw cycle or the concentration may be too high for the solvent at a lower temperature.
- Solution: Gently warm the solution and use sonication to aid in redissolving the compound.[2] Ensure that you are using fresh, anhydrous DMSO, as absorbed moisture can decrease solubility.[1] For future use, consider preparing aliquots to minimize freeze-thaw cycles.

Issue: My in vivo formulation with **BI-853520** is showing phase separation.

- Possible Cause: The components of the formulation may not be mixing properly, or the solubility limit might be exceeded.
- Solution: When preparing formulations with co-solvents like PEG300, Tween-80, and saline or corn oil, ensure that each solvent is added sequentially and mixed thoroughly before adding the next.[3][4] If precipitation or phase separation occurs, gentle heating and/or sonication can be used to help dissolve the compound.[4] Always prepare in vivo formulations fresh for each experiment.[4]

Data Presentation

Table 1: Storage Conditions for **BI-853520** (Solid Form)

Storage Temperature	Duration	Special Conditions
-20°C	Up to 3 years[1][2]	Sealed container, protected from moisture and light.[3][4]

Table 2: Storage Conditions for **BI-853520** Stock Solutions

Storage Temperature	Duration	Solvent	Special Conditions
-80°C	Up to 1 year[1]	DMSO	Aliquot to avoid repeated freeze-thaw cycles.[1]
-80°C	Up to 6 months[4]	DMSO	Sealed storage, away from moisture and light.[4]
-20°C	Up to 1 month[4]	DMSO	Sealed storage, away from moisture and light.[4]

Experimental Protocols

Protocol 1: Preparation of a DMSO Stock Solution

- Weigh the desired amount of solid **BI-853520**.
- Add a calculated volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., 10 mM).
- If necessary, gently warm the solution and use sonication to ensure complete dissolution.[2]
- Aliquot the stock solution into single-use vials and store at -80°C.[1][4]

Protocol 2: Preparation of an In Vivo Formulation (Example 1)

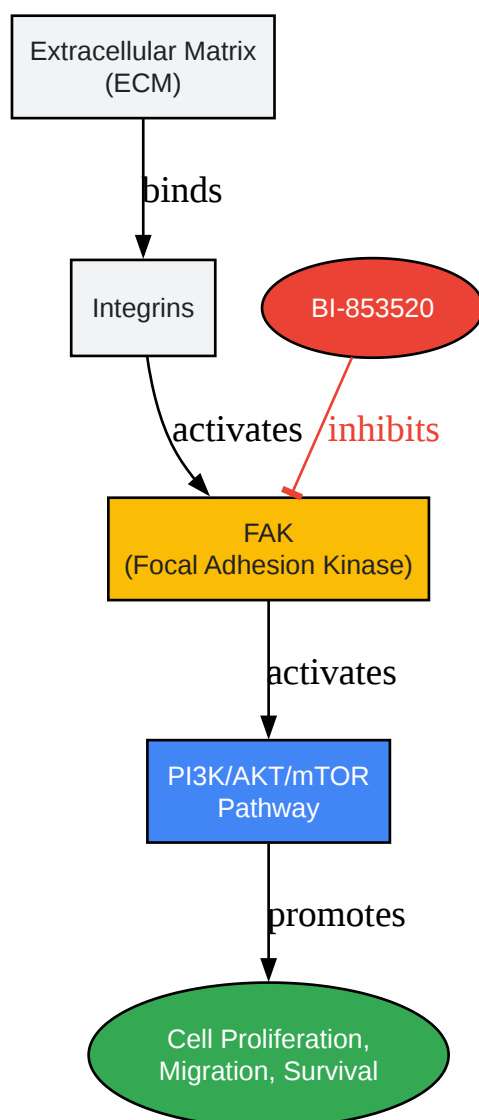
This protocol is an example, and the final formulation may need to be optimized for your specific experimental needs.

- Start with a prepared stock solution of **BI-853520** in DMSO (e.g., 25 mg/mL).[4]
- To prepare a 1 mL working solution, take 100 μ L of the DMSO stock solution.[4]
- Add 400 μ L of PEG300 and mix until the solution is clear.[4]
- Add 50 μ L of Tween-80 and mix thoroughly.[4]
- Add 450 μ L of Saline to bring the final volume to 1 mL and mix until uniform.[4]
- Use the freshly prepared formulation on the same day.[4]

Protocol 3: Preparation of an In Vivo Formulation (Example 2)

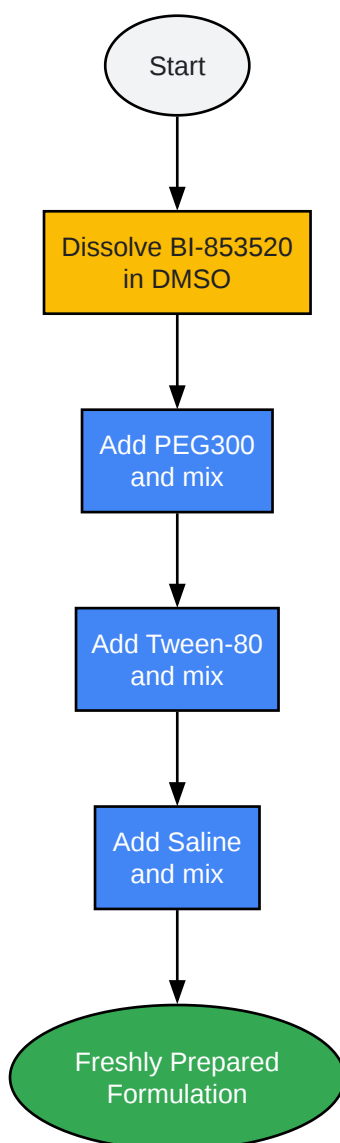
- Prepare a stock solution of **BI-853520** in DMSO (e.g., 10 mg/mL).[3]
- To prepare a 1 mL working solution, add 100 μ L of the clear DMSO stock solution to 900 μ L of corn oil.[3]
- Mix the components thoroughly until a clear solution is obtained.[3]

Visualizations



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Caption: Simplified FAK signaling pathway inhibited by **BI-853520**.



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Caption: Workflow for preparing an in vivo formulation of **BI-853520**.

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References

- [1. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
- [2. Ifebemtinib \(BI-853520\) | FAK Inhibitor | Anti-tumor | TargetMol \[targetmol.com\]](#)
- [3. BI-853520 | FAK and PTK2 kinase inhibitor | 1227948-82-4 | InvivoChem \[invivochem.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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